

Boc-Met-Leu-OMe spectroscopic characterization

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Compound Focus: Boc-met-leu-ome

CAS No.: 66880-59-9

Cat. No.: S8924682

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Available Spectroscopic Data

The table below summarizes the specific information found for **Boc-Met-Leu-OMe**:

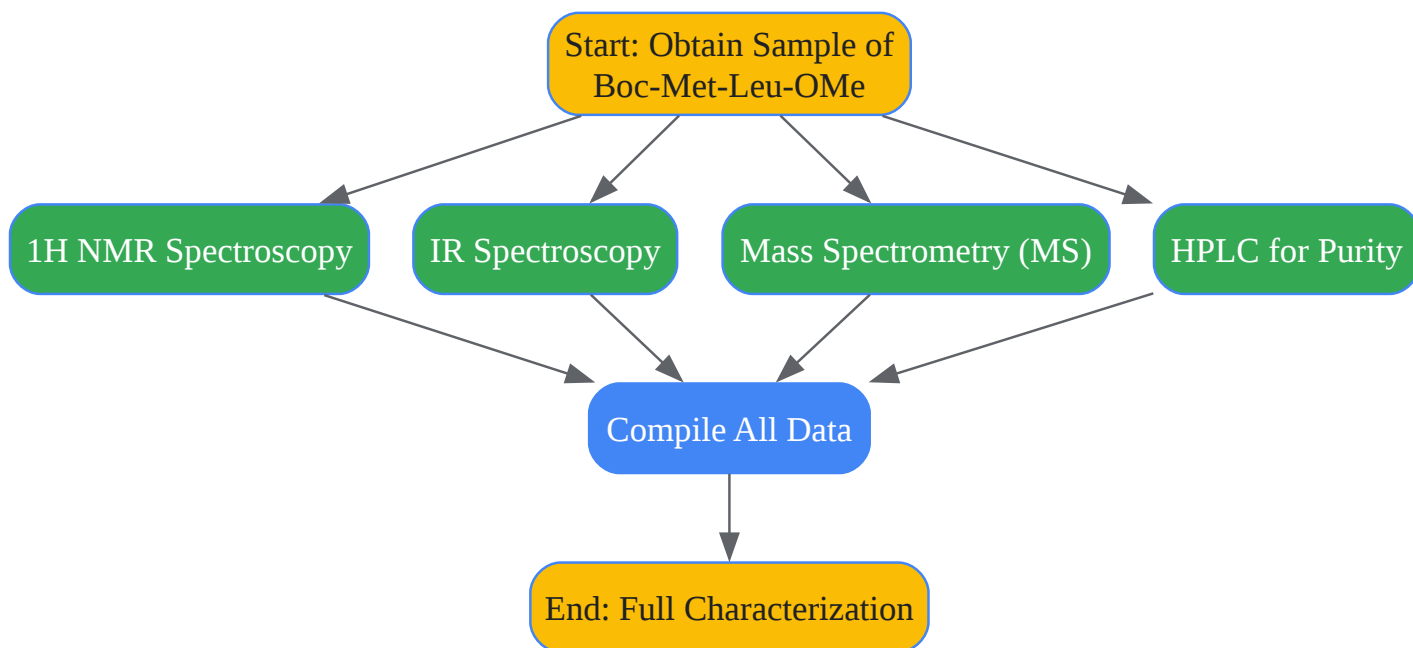
Spectroscopic Technique	Available Data / Status
1H NMR	Spectrum is referenced and available [1]. The actual numerical data or spectral image is not provided in the search results.
Other Data (IR, MS, etc.)	Not found in the current search results.

The search results indicate that researchers actively study and synthesize peptides containing methionine and leucine, confirming the relevance of these building blocks [2] [3]. However, the specific comparative data on the performance of **Boc-Met-Leu-OMe** versus other alternatives was not located.

How to Access the Full Data

You can use the available information as a starting point for a deeper investigation. Here are the most effective paths to acquire the data you need:

- **Access the NMR Spectrum:** Visit the ChemicalBook page for **BOC-LEU-OME (CAS 63096-02-6)** to view the referenced ¹H NMR spectrum [1]. This will provide you with the chemical shifts and splitting patterns.
- **Consult Specialized Databases:** Search scientific databases using the CAS number. These platforms often host complete sets of spectroscopic data.
 - **Reaxys** and **SciFinder-n** are particularly comprehensive for chemical and pharmacological data.
 - **PubMed Central** and other general science databases can be searched for journal articles that may have synthesized and fully characterized this specific compound [4] [2] [3].
- **Perform In-House Characterization:** If the data cannot be found, standard experimental protocols can be used to characterize the compound in your own lab. The workflow for this process is outlined below.



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A Path Forward for Your Comparison Guide

Since a direct comparison was not found, you can construct a robust guide by generating the data. Here's a potential framework:

- **Define Comparison Metrics:** Clearly state the parameters for comparison, such as **coupling efficiency**, **epimerization risk** during peptide synthesis, **stability** under various conditions, and **cost** [4].
- **Benchmark Against Alternatives:** Compare **Boc-Met-Leu-OMe** with other common derivatives, for example:
 - Boc-Met-Leu-OH (free acid)
 - Fmoc-Met-Leu-OMe (Fmoc-protected variant)
 - Derivatives with different side-chain protection for Methionine.
- **Perform Key Experiments:**
 - **Synthesis & Coupling:** Use standard peptide coupling reagents (e.g., HBTU, DIC) to test incorporation efficiency [4].
 - **Chiral Integrity Analysis:** Employ Marfey's reagent or chiral HPLC to test for epimerization, a known issue in peptide synthesis [4].
 - **Stability Studies:** Monitor degradation under acidic (e.g., TFA) or basic conditions to inform handling and storage [5].

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References

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5. Boc Resin Cleavage Protocol [sigmaaldrich.com]

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